

# Application Notes: TPD52 Antibody Validation for Western Blot

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## Compound of Interest

Compound Name: D1N52

Cat. No.: B12384788

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## Introduction

Tumor protein D52 (TPD52) is a small, coiled-coil motif-bearing protein implicated in a variety of cellular processes, including cell proliferation, vesicle trafficking, and secretion.[1][2] Initially identified as an overexpressed protein in several cancers, including breast, prostate, and ovarian cancer, TPD52 is an active area of research in oncology and cell biology.[1][3] The TPD52 protein family consists of several members, with TPD52 itself having multiple isoforms with predicted molecular weights ranging from 20 to 26 kDa, though it is often observed at approximately 24 kDa in Western Blots.[4][5] Accurate and reliable detection of TPD52 is crucial for elucidating its function and its role in disease.

These application notes provide a detailed protocol for the validation of TPD52 antibodies for Western Blot analysis, summarize key quantitative data for commercially available antibodies, and illustrate the primary signaling pathways in which TPD52 is involved.

## TPD52 Antibody Information for Western Blot

The following tables summarize the specifications and recommended starting dilutions for several commercially available TPD52 antibodies that have been validated for Western Blot applications. It is important to note that optimal dilutions should be determined experimentally by the end-user.[6]

Table 1: TPD52 Antibody Specifications

Antibody Name/Clone	Catalog Number	Host Species	Clonality	Immunogen/Target Region
Anti-TPD52 [EPR14220]	ab182578	Rabbit	Monoclonal	Proprietary
Anti-TPD52 [EPR14219]	ab181260	Rabbit	Monoclonal	Proprietary
TPD52 Antibody (A-6)	sc-166732	Mouse	Monoclonal	Amino acids 1-45 (N-terminus) of human TPD52[7]
TPD52 Antibody	NBP1-56457	Rabbit	Polyclonal	Synthetic peptide from the middle region of TPD52
TPD52 Antibody	NBP2-38952	Rabbit	Polyclonal	Recombinant protein corresponding to amino acids of human TPD52[8]
TPD52 Antibody	A43472	Rabbit	Polyclonal	Synthetic peptide of human TPD52[9]
Tpd52 Antibody	600-610	Rabbit	Polyclonal	Not Specified

Table 2: Recommended Conditions for TPD52 Western Blot

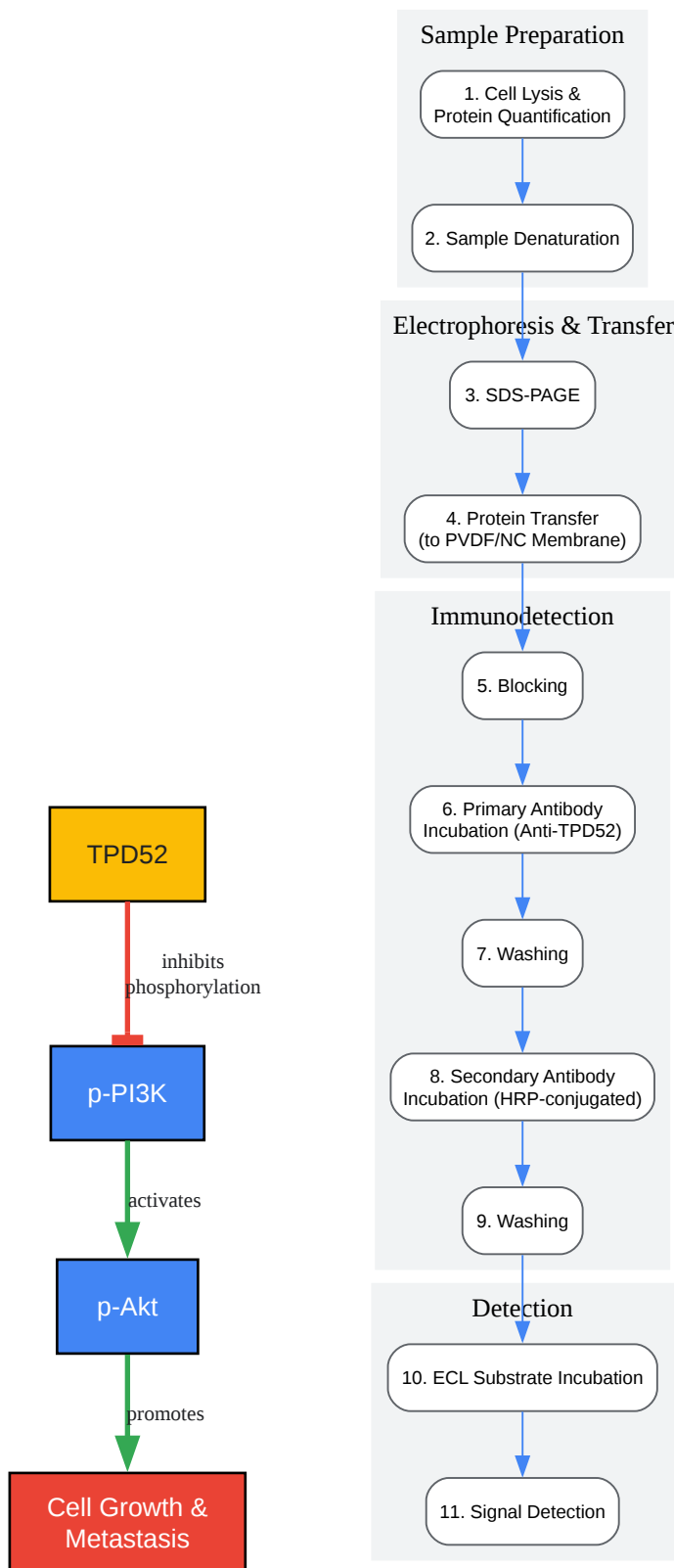
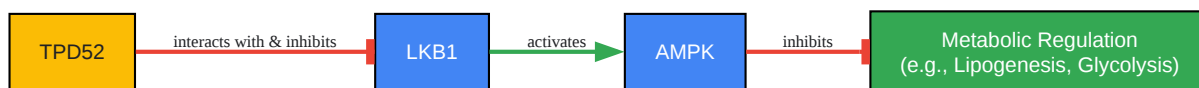
Catalog Number	Recommended Primary Antibody Dilution	Positive Control Lysates	Predicted/Observed Band Size (kDa)
ab182578	1:1,000 - 1:10,000	HCT-116, SW480	24
ab181260	1:1,000 - 1:5,000	MCF7, THP1, Raji	24
sc-166732	1:100 - 1:1,000[7]	Human tissues	Not Specified
NBP1-56457	0.2 - 1.0 µg/ml	Jurkat	Not Specified
NBP2-38952	0.04 - 0.4 µg/ml[8]	Human prostate tissue[8]	Not Specified
A43472	1:320[9]	Raji, 231, 293T, A549[9]	Not Specified
600-610	0.1 - 1 µg/ml[4]	MCF-7, Kidney Tissue[4]	~24[4]

## Signaling Pathways Involving TPD52

TPD52 has been shown to modulate key signaling pathways that are critical for cell metabolism, growth, and survival.

### TPD52 and the LKB1/AMPK Pathway

Recent studies have identified TPD52 as a novel negative regulator of the AMP-activated protein kinase (AMPK) signaling pathway.[1][10] TPD52 can directly interact with Liver Kinase B1 (LKB1), an upstream kinase of AMPK, inhibiting its ability to phosphorylate and activate AMPK.[3] This inhibition of the LKB1-AMPK axis can lead to metabolic dysregulation, a hallmark of cancer.[1][3]



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## References

- 1. biorxiv.org [biorxiv.org]
- 2. atlasgeneticsoncology.org [atlasgeneticsoncology.org]
- 3. AMPK targets a proto-oncogene TPD52 (isoform 3) expression and its interaction with LKB1 suppress AMPK-GSK3 $\beta$  signaling axis in prostate cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 4. abbomax.com [abbomax.com]
- 5. Anti-TPD52 antibody [EPR14220] - BSA and Azide free (ab250629) | Abcam [abcam.com]
- 6. researchgate.net [researchgate.net]
- 7. scbt.com [scbt.com]
- 8. novusbio.com [novusbio.com]
- 9. Anti-TPD52 Antibody (A43472) | Antibodies.com [antibodies.com]
- 10. researchgate.net [researchgate.net]
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